

Definitive Disposal Guide: 4-Amino-2-methylbenzamide

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Compound of Interest

Compound Name: 4-Amino-2-methylbenzamide

CAS No.: 52771-13-8

Cat. No.: B1289992

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Executive Safety Snapshot

Stop and Read: **4-Amino-2-methylbenzamide** is a primary aromatic amine. While often used as an intermediate in kinase inhibitor synthesis, it poses specific acute toxicity and irritation risks. Improper disposal can lead to environmental contamination and dangerous chemical incompatibilities (specifically with oxidizers).

Critical PPE Requirements

Protection Type	Specification	Reason for Selection
Hand Protection	Nitrile Gloves (Double gloving recommended)	Prevents dermal absorption common with aromatic amines.
Eye Protection	Chemical Safety Goggles	Protects against dust irritation (H319).
Respiratory	N95 Mask or Fume Hood	Mandatory for solid handling to prevent inhalation (H335).
Body	Lab Coat & Closed-toe Shoes	Standard barrier protection.

Chemical Profile & Hazard Identification

Understanding the specific isomer is critical for accurate waste coding. Do not confuse this with its isomer 4-amino-N-methylbenzamide.

Property	Data
Chemical Name	4-Amino-2-methylbenzamide
CAS Number	52771-13-8
Molecular Formula	C ₈ H ₁₀ N ₂ O
Physical State	Solid (Crystalline powder)
Solubility	Low in water; soluble in DMSO, Methanol
GHS Hazards	H302 (Harmful if swallowed), H315 (Skin Irritation), H319 (Eye Irritation), H335 (Respiratory Irritation)
Reactivity	Incompatible with strong oxidizers and acids. [1] [2]

Waste Segregation & Compatibility Logic

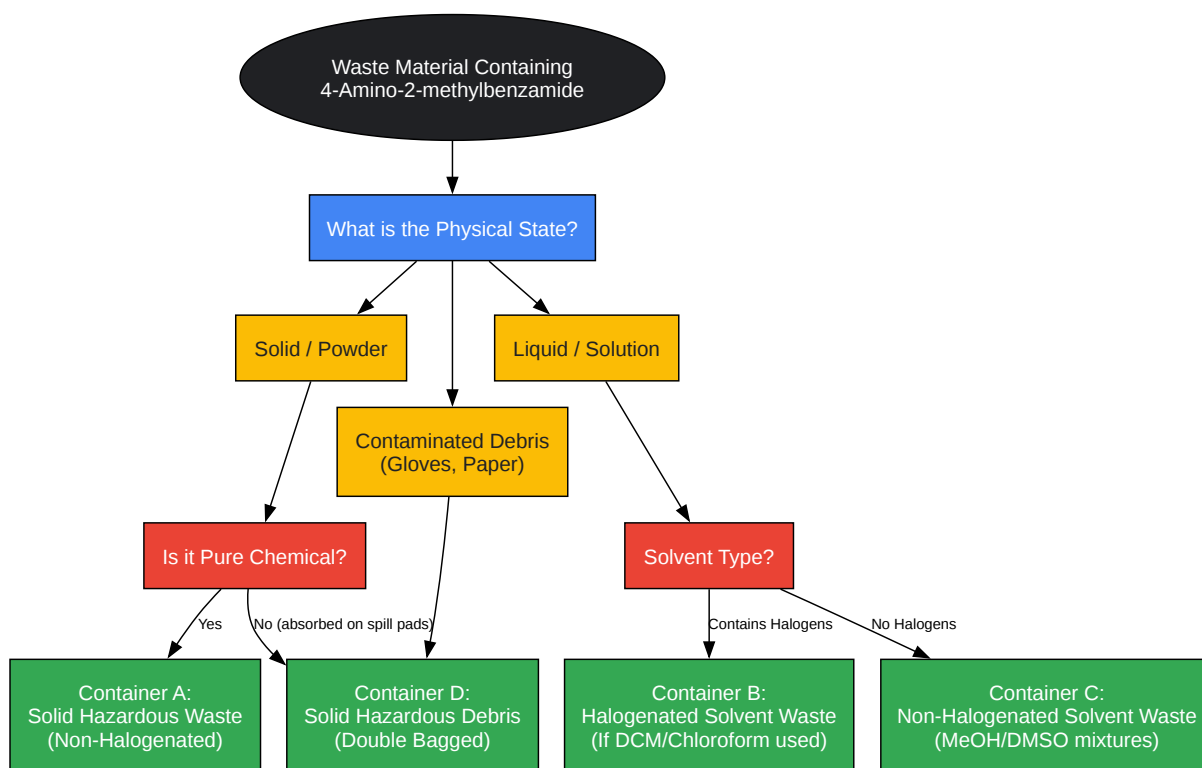
The Scientific Rationale: Aromatic amines like **4-Amino-2-methylbenzamide** are basic. Segregation is not just a bureaucratic rule; it prevents exothermic acid-base reactions and potentially explosive nitration reactions if mixed with strong oxidizing acids (e.g., Nitric Acid).

Segregation Rules

- **NO Oxidizers:** Never mix with nitrates, perchlorates, or peroxides.
- **NO Strong Acids:** Keep separate from concentrated sulfuric or nitric acid waste streams to avoid heat generation and fume release.
- **Halogenated vs. Non-Halogenated:** This compound contains no halogens (F, Cl, Br, I). It should be classified as Non-Halogenated Organic Waste unless mixed with halogenated solvents (e.g., Dichloromethane).

Visualization: Waste Stream Decision Tree

The following diagram illustrates the logical flow for categorizing waste containing **4-Amino-2-methylbenzamide**.



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Figure 1: Decision matrix for segregating **4-Amino-2-methylbenzamide** waste streams to ensure regulatory compliance and safety.

Detailed Disposal Protocol

Step 1: Container Selection[3]

- Solids: Use a wide-mouth High-Density Polyethylene (HDPE) jar or a glass amber jar. Avoid metal containers if the waste is acidic (though this compound is basic, standardizing on HDPE/Glass is safer).
- Liquids: Use an HDPE carboy or safety can compatible with the solvent carrier.

Step 2: Preparation & Transfer

- Work in a Hood: Always perform waste transfer inside a certified chemical fume hood to capture dust and vapors.
- Dust Control: If disposing of pure powder, dampen slightly with a compatible solvent (like ethanol) if dust generation is excessive, or use a powder funnel to minimize airborne particles.
- Triple Rinse: If disposing of an empty original container, triple rinse it with a solvent capable of dissolving the residue (e.g., Methanol or DMSO). Collect the rinsate into the Liquid Waste container. The empty container can then be defaced and discarded as regular trash (verify local regulations).

Step 3: Labeling (Critical for Vendor Handover)

Your waste label must be explicit. Vague labels like "Chemical Waste" are a safety violation.

- Constituents: List "**4-Amino-2-methylbenzamide**" explicitly.
- Percentages: Estimate concentration (e.g., "1% in Methanol" or "95% Solid").
- Hazard Checkboxes: Check "Toxic" and "Irritant".

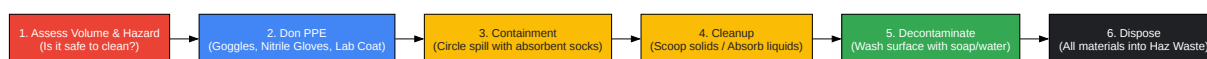
Step 4: Storage Pending Pickup

- Store in a Satellite Accumulation Area (SAA).
- Ensure the container is closed at all times except when adding waste.
- Secondary Containment: Place the waste container inside a plastic tray to catch potential leaks.

Emergency Spill Response

In the event of a spill, immediate action is required to prevent exposure and migration.

Workflow for Spill Management:



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Figure 2: Operational workflow for managing accidental spills of **4-Amino-2-methylbenzamide**.

- Solid Spill: Do not dry sweep if fine dust is present. Use a wet wipe or damp paper towel to pick up the powder to avoid inhalation.
- Liquid Spill: Use an inert absorbent (vermiculite or spill pads). Do NOT use sawdust if the solvent is an oxidizer (unlikely here, but good practice).
- Decontamination: Wash the area with water and a mild detergent. Collect this wash water as hazardous waste if significantly contaminated.

References

- PubChem. (2023).[1] Compound Summary: **4-Amino-2-methylbenzamide** (CAS 52771-13-8).[3][4][5][6][7][8][9] National Library of Medicine. [\[Link\]](#)

- European Chemicals Agency (ECHA). (2023).[1] C&L Inventory: **4-Amino-2-methylbenzamide**.[8][9][[Link](#)]
- U.S. Environmental Protection Agency (EPA). (2023). Resource Conservation and Recovery Act (RCRA) Orientation Manual.[[Link](#)]

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